

phenylacetone oxime stability in solution

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Compound Focus: Phenylacetone oxime

CAS No.: 13213-36-0

Cat. No.: S626832

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Chemical Profile of Phenylacetone Oxime

The table below summarizes the basic chemical information for **phenylacetone oxime**, which is consistent across multiple chemical databases [1] [2] [3].

Property	Value
CAS Number	13213-36-0 [1] [2] [3]
Molecular Formula	C ₉ H ₁₁ NO [1] [2] [3]
Molecular Weight	149.19 g/mol [1] [3]
Chemical Name	1-Phenylpropan-2-one oxime [1] [2]
Density	~0.99 g/cm ³ [3]
Refractive Index	~1.514 [3]

Stability Concerns & Handling Recommendations

Oximes can be susceptible to degradation under various conditions. While direct data is unavailable, insights can be drawn from a study on **N-hydroxy-3,4-methylenedioxymethamphetamine (N-OH-MDMA)**, a

structurally similar N-hydroxy compound [4].

Key Instability Factors

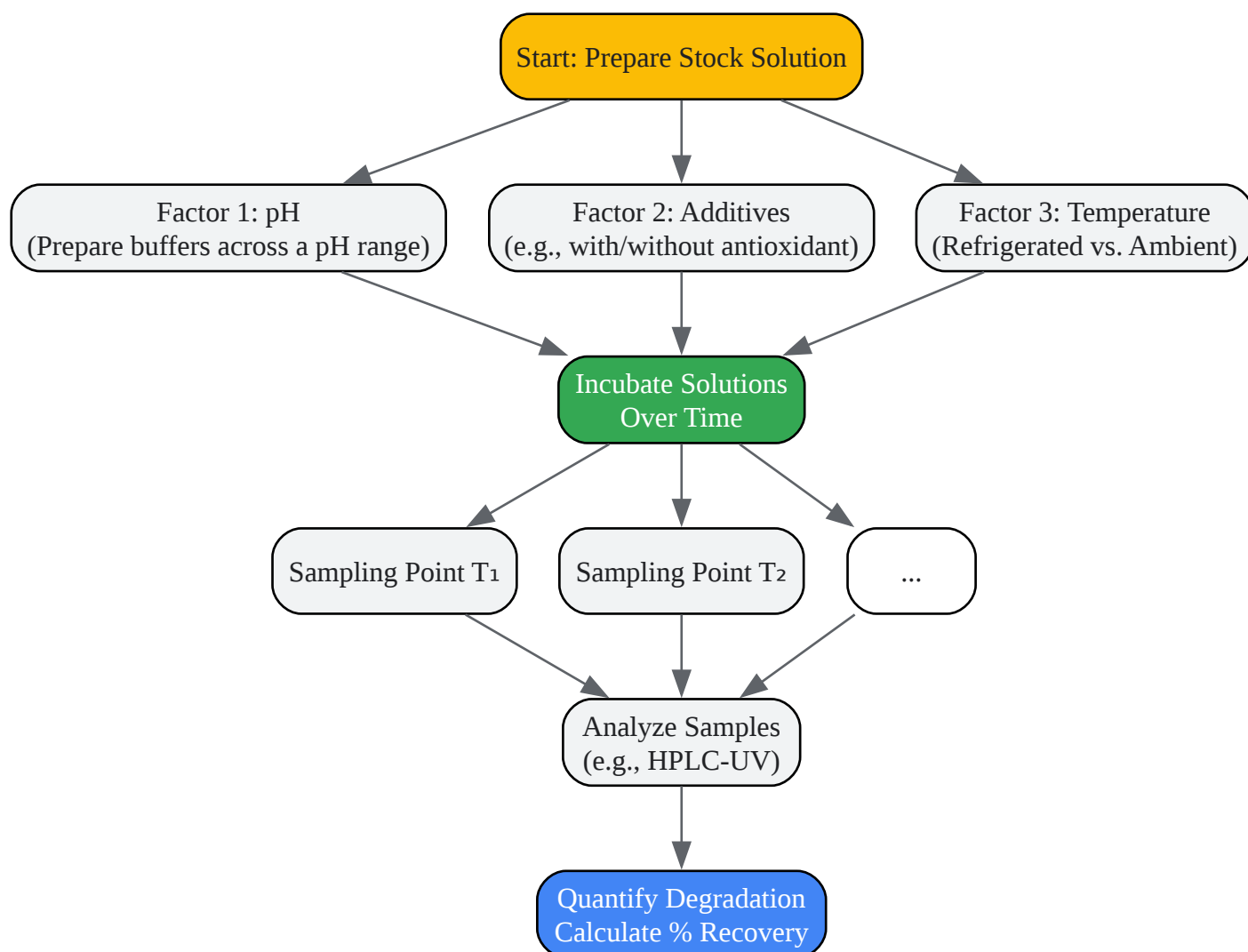
- **pH:** The primary instability factor is high pH. The study on N-OH-MDMA found it degraded by approximately **85% after just 2 hours in an alkaline solution (pH 10)**. This suggests **phenylacetone oxime** may also be highly unstable in basic conditions [4].
- **Oxidation:** Oximes and N-hydroxy compounds can be sensitive to oxidative degradation.

Recommended Stabilization Strategies

- **Maintain Acidic pH:** Store solutions in a slightly acidic buffer (e.g., pH 4-6) to minimize hydrolytic degradation [4].
- **Use Antioxidants:** Add antioxidants like **L-ascorbic acid** to scavenge reactive oxygen species and prevent oxidative decomposition [4].
- **Choose Solvents Wisely:** Avoid using diethyl ether for extractions, as it may contain peroxides that can promote oxidation [4].
- **Control Temperature:** Store solutions at **2-8°C** to slow down degradation reactions [2].

Experimental Workflow for Stability Assessment

Since published data is limited, you can determine the stability profile of **phenylacetone oxime** under your specific conditions by conducting a systematic study. The workflow below outlines the key steps.



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Detailed Protocols

• Solution Preparation

- Prepare a stock solution of **phenylacetone oxime** in a suitable solvent (e.g., methanol).
- Aliquot this stock solution into vials containing different buffers covering a range of pH values (e.g., pH 4, 7, and 10).
- Prepare another set where a strong antioxidant like **L-ascorbic acid (0.1-1.0 mg/mL)** is added [4].
- Store these aliquots at different temperatures (e.g., 4°C, 25°C).

• Analysis Method

- **Instrumentation:** Use High-Performance Liquid Chromatography with a UV detector (HPLC-UV). A **polymer-coated silica-based C18 column** is recommended as it can provide better peak shape for N-hydroxy compounds compared to normal silica columns [4].
- **Monitoring:** Analyze the samples at time zero (t_0) and at regular intervals thereafter. Monitor for the disappearance of the **phenylacetone oxime** peak and the appearance of new peaks indicating degradation products.

Frequently Asked Questions

Q1: What are the likely degradation products of phenylacetone oxime? While not confirmed for **phenylacetone oxime**, the degradation of the similar compound N-OH-MDMA in alkaline solution produced the corresponding ketone (MDP2P) and other products [4]. For **phenylacetone oxime**, the parent ketone, **phenylacetone (P2P)**, is a potential degradation product [5].

Q2: My oxime solution has changed color. What does this mean? Phenylacetone oxime is described as a **yellow to pale yellow liquid** [2]. A darkening of this color or a change in hue over time can be a visual indicator of ongoing decomposition and should prompt a fresh analysis to confirm potency.

Q3: I cannot find a stability-indicating method for this compound. What should I do? The HPLC method described above, using a polymer-coated column and potentially low-pH mobile phases, is a good starting point for developing a stability-indicating method. You must validate that the method can separate the parent oxime peak from its degradation products.

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References

1. | 13213-36-0 PHENYLACETONE OXIME [chemicalbook.com]
2. | CAS No- 13213-36-0 | GLP Pharma Standards Phenylacetone oxime [glppharmastandards.com]
3. Cas 13213-36-0, PHENYLACETONE | lookchem OXIME [lookchem.com]

4. Forensic Science International [sciencedirect.com]

5. - Wikipedia Phenylacetone [en.wikipedia.org]

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